

Best practices for storing and handling (R)-Elexacaftor

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Compound of Interest

Compound Name: (R)-Elexacaftor

Cat. No.: B12381798

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Technical Support Center: (R)-Elexacaftor

This guide provides researchers, scientists, and drug development professionals with best practices for the storage and handling of **(R)-Elexacaftor**. It includes frequently asked questions (FAQs), troubleshooting advice, and detailed experimental protocols to ensure the integrity and stability of the compound throughout your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **(R)-Elexacaftor**?

For optimal stability, solid **(R)-Elexacaftor** should be stored in a tightly sealed container in a dry and well-ventilated place.^[1] Specific temperature recommendations are detailed in the table below.

Q2: How should I prepare a stock solution of **(R)-Elexacaftor**?

It is recommended to prepare stock solutions in dimethyl sulfoxide (DMSO).^{[2][3]} A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section. Due to the hygroscopic nature of DMSO, it is crucial to use a fresh, unopened vial to ensure maximal solubility.^[3]

Q3: What is the recommended storage condition for **(R)-Elexacaftor** stock solutions?

Stock solutions of **(R)-Elexacaftor** in DMSO should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3] Aliquoting the stock solution into single-use vials is recommended to avoid repeated freeze-thaw cycles.

Q4: What are the known solubilities of **(R)-Elexacaftor**?

(R)-Elexacaftor is highly soluble in DMSO (100 mg/mL). It is slightly soluble in chloroform and methanol.

Q5: What personal protective equipment (PPE) should be worn when handling **(R)-Elexacaftor**?

When handling **(R)-Elexacaftor**, it is important to wear appropriate PPE, including safety goggles with side-shields, protective gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or fumes.

Q6: What are the primary hazards associated with **(R)-Elexacaftor**?

(R)-Elexacaftor is harmful if swallowed and can cause skin and serious eye irritation. It may also cause respiratory irritation. In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of soap and water.

Q7: Are there any known incompatibilities with **(R)-Elexacaftor**?

Avoid contact with strong acids, strong alkalis, and strong oxidizing or reducing agents.

Troubleshooting Guide

Q: My **(R)-Elexacaftor** solution appears cloudy or has precipitated. What should I do?

A: Cloudiness or precipitation can occur for several reasons:

- **Low-Quality DMSO:** DMSO is hygroscopic and can absorb moisture, which can reduce the solubility of the compound. Always use fresh, high-purity, anhydrous DMSO.
- **Temperature:** The solubility of **(R)-Elexacaftor** may decrease at lower temperatures. Gently warm the solution to room temperature and vortex to redissolve the compound. If using an ultrasonic bath, be cautious to avoid heating the sample excessively.

- **Concentration:** You may have exceeded the solubility limit in the chosen solvent. Refer to the solubility data to ensure you are working within the appropriate concentration range.

Q: I am concerned about the stability of my **(R)-Elexacaftor** after long-term storage. How can I check its integrity?

A: To verify the integrity of your compound, you can perform analytical tests such as High-Performance Liquid Chromatography (HPLC) to check for degradation products. A stability-indicating HPLC method can separate the parent compound from any potential degradants.

Q: I accidentally left my solid **(R)-Elexacaftor** at room temperature for a short period. Is it still usable?

A: While long-term storage at room temperature is not recommended, short-term exposure is unlikely to cause significant degradation, as some suppliers ship the product at room temperature for periods of less than two weeks. However, for critical experiments, it is always best to use a sample that has been stored under the recommended conditions.

Quantitative Data Summary

Parameter	Value and Conditions
Storage (Solid)	Powder: -20°C for 3 years; 4°C for 2 years.
Storage (Solution)	In DMSO: -80°C for 6 months; -20°C for 1 month.
Solubility	DMSO: 100 mg/mL Slightly soluble in Chloroform and Methanol.
Molecular Weight	597.65 g/mol
Molecular Formula	C ₂₆ H ₃₄ F ₃ N ₇ O ₄ S

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

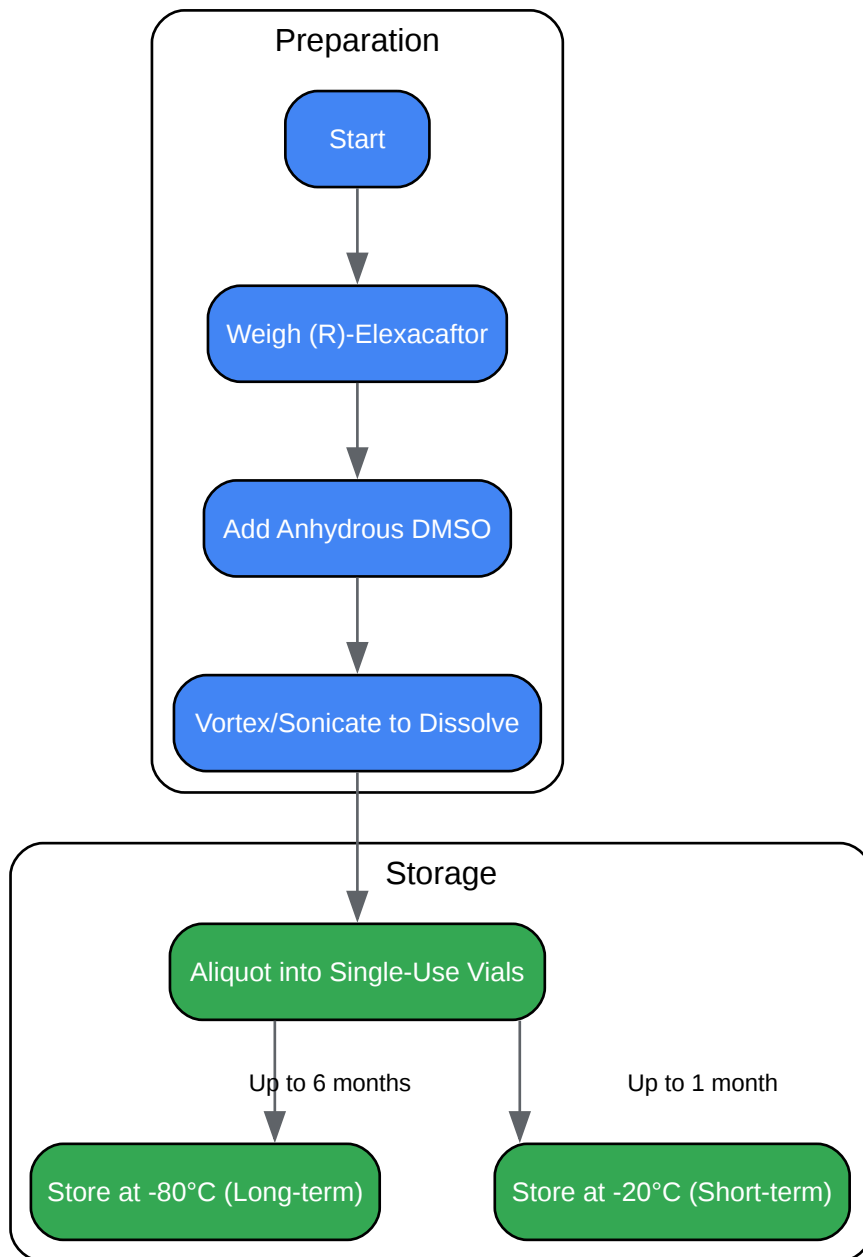
- **(R)-Elexacaftor** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

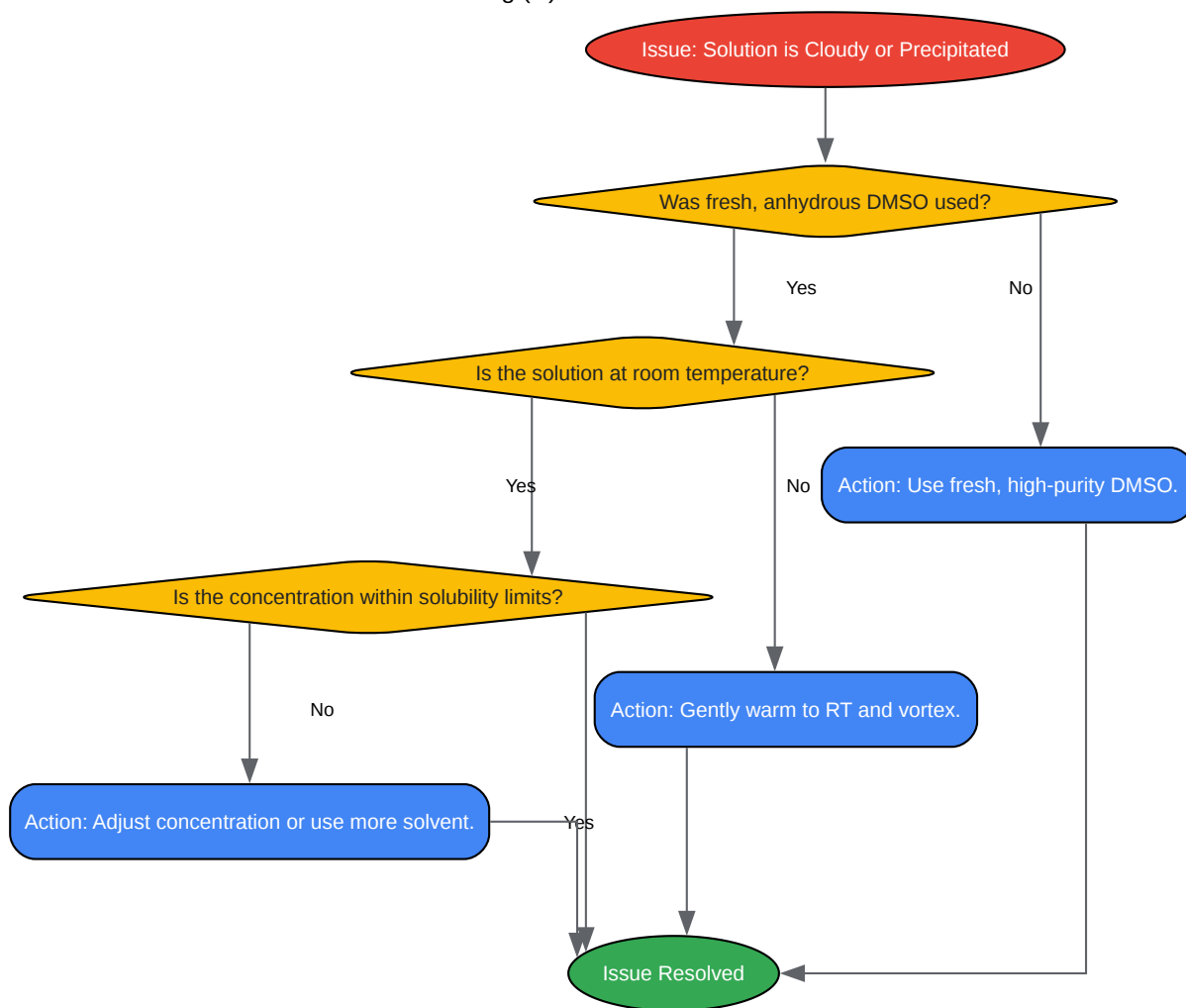
- **Pre-weighing:** Allow the vial of **(R)-Elexacaftor** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** On a calibrated analytical balance, accurately weigh the desired amount of **(R)-Elexacaftor** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 5.9765 mg.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the weighed powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, use an ultrasonic bath for a short period to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, sterile vials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations

Workflow for Preparing and Storing (R)-Elexacaftor Stock Solution



Troubleshooting (R)-Elexacaftor Solution Issues



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. medchemexpress.com [medchemexpress.com]
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